

Solubility Profile of Ethyl 2-Oxovalerate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 2-oxovalerate*

Cat. No.: *B129232*

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Abstract

Ethyl 2-oxovalerate, a key intermediate in the synthesis of various pharmaceuticals and specialty chemicals, presents as a light yellow oil. Its solubility in common organic solvents is a critical parameter for its application in synthesis, purification, and formulation development. This technical guide provides a summary of the known qualitative solubility of **ethyl 2-oxovalerate**, outlines a general experimental protocol for its quantitative determination, and presents a logical workflow for this process. Due to a lack of specific quantitative solubility data in publicly available literature, this guide is intended to empower researchers to generate this critical data in their own laboratories.

Introduction

Ethyl 2-oxovalerate (also known as ethyl 2-oxopentanoate) is a versatile chemical building block. Its utility in organic synthesis is widespread, including in the preparation of selective CB1 cannabinoid receptor antagonists and inhibitors of the angiotensin-converting enzyme.[1][2] A thorough understanding of its solubility characteristics in various organic solvents is paramount for optimizing reaction conditions, developing purification strategies such as crystallization, and for its use in formulation studies. This document serves as a foundational guide to the solubility properties of **ethyl 2-oxovalerate**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl 2-oxovalerate** is provided in Table 1.

Property	Value	Reference
CAS Number	50461-74-0	[2]
Molecular Formula	C7H12O3	[3][4]
Molecular Weight	144.17 g/mol	[3]
Appearance	Light yellow oil/liquid	[1][2]
Boiling Point	182.5°C (estimate)	[2]
Density	~0.998 g/cm ³	[2][4]
Refractive Index	1.4170	[2]

Qualitative Solubility of Ethyl 2-Oxovalerate

While specific quantitative solubility data is not readily available in the literature, several sources provide qualitative assessments of **ethyl 2-oxovalerate**'s solubility in common organic solvents. This information is summarized in Table 2. It is generally described as being soluble in organic solvents and sparingly soluble in water.[4]

Solvent	Solubility	Reference
Chloroform	Soluble	[2]
Dimethyl Sulfoxide (DMSO)	Soluble	[2]
Methanol	Soluble	[2]
Organic Solvents (General)	Soluble	[4]
Water	Sparingly Soluble	[4]

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol is required. The following is a detailed methodology for the gravimetric method, a common and reliable technique for determining the solubility of a compound in a given solvent.

Objective: To determine the solubility of **ethyl 2-oxovalerate** in a selection of common organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane) at various temperatures.

Materials:

- **Ethyl 2-oxovalerate** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker bath or magnetic stirrer with a temperature controller
- Calibrated thermometer or thermocouple
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with airtight seals
- Syringes and syringe filters (PTFE or other solvent-compatible material)
- Drying oven or vacuum oven

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **ethyl 2-oxovalerate** to a pre-weighed glass vial. The presence of undissolved solute is crucial to ensure saturation.
 - Add a known volume or mass of the selected organic solvent to the vial.

- Securely seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25°C, 30°C, 35°C, 40°C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) with continuous agitation to ensure that the solution reaches saturation. The exact time should be determined by preliminary experiments where solubility is measured at different time points until a plateau is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the excess solid to settle for at least 30 minutes at the set temperature.
 - Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe to prevent premature crystallization.
 - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Record the mass of the vial containing the filtered saturated solution.
 - Evaporate the solvent from the vial using a gentle stream of nitrogen or by placing it in a drying oven at a temperature below the boiling point of **ethyl 2-oxovalerate** and the solvent. A vacuum oven can also be used for more efficient drying.
 - Once all the solvent has evaporated and the mass of the vial with the dried solute is constant, record the final mass.
- Calculation of Solubility:
 - The mass of the dissolved **ethyl 2-oxovalerate** is the difference between the final mass of the vial with the dried solute and the initial mass of the empty vial.

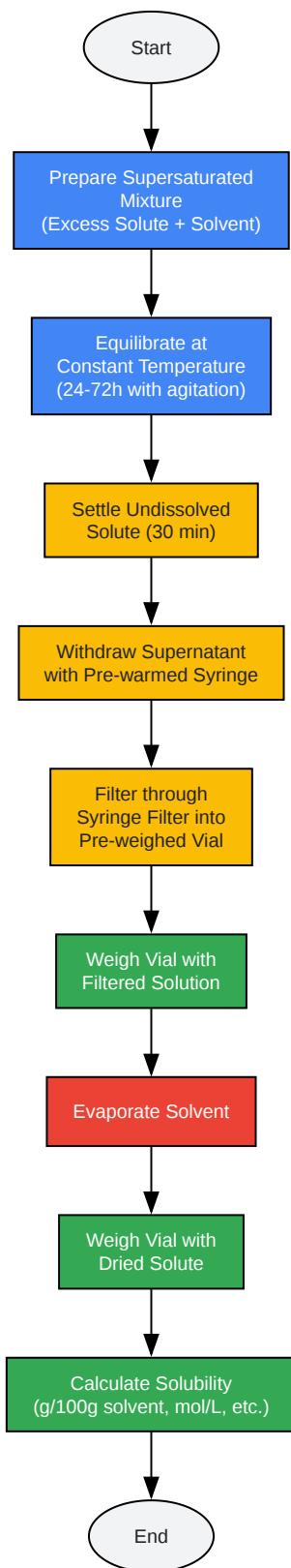
- The mass of the solvent is the difference between the mass of the vial with the filtered solution and the mass of the vial with the dried solute.
- Solubility can then be expressed in various units, such as g/100 g of solvent or mol/L.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **ethyl 2-oxovalerate** and all solvents used.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **ethyl 2-oxovalerate**.

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